

An In-depth Technical Guide to Ethynylcyclohexane: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethynylcyclohexane**

Cat. No.: **B1294493**

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Introduction

Ethynylcyclohexane, also known as cyclohexylacetylene, is an organic compound featuring a terminal alkyne group attached to a cyclohexane ring.^[1] Its unique structure, combining a flexible saturated ring with a reactive triple bond, makes it a valuable building block and versatile intermediate in organic synthesis.^{[2][3]} This guide provides a comprehensive overview of its synthesis, physicochemical properties, and key applications, with a focus on its utility in pharmaceutical research and materials science. The reactivity of the ethynyl group allows for a wide range of chemical transformations, including nucleophilic additions, coupling reactions, and polymerizations, rendering it a crucial precursor for more complex molecular architectures.^{[1][2]}

Properties of Ethynylcyclohexane

The physical and chemical properties of **ethynylcyclohexane** are well-documented, providing essential data for its handling, application, and characterization.

Physical and Chemical Properties

Ethynylcyclohexane is a colorless to light yellow liquid at room temperature.^{[1][4]} It is immiscible with water but soluble in common organic solvents.^{[1][4]}

Property	Value	Reference(s)
CAS Number	931-48-6	[3] [5]
Molecular Formula	C ₈ H ₁₂	[1] [3]
Molecular Weight	108.18 g/mol	[3] [5]
Appearance	Colorless to yellow-brown liquid	[1] [4]
Density	0.828 g/mL at 25 °C	[4] [5]
Boiling Point	130-132 °C	[4] [5]
Melting Point	130-132 °C	[4] [6]
Flash Point	18 °C (64.4 °F) - closed cup	[5] [7]
Refractive Index (n ²⁰ /D)	1.4540	[4] [5]
Water Solubility	Immiscible	[4]

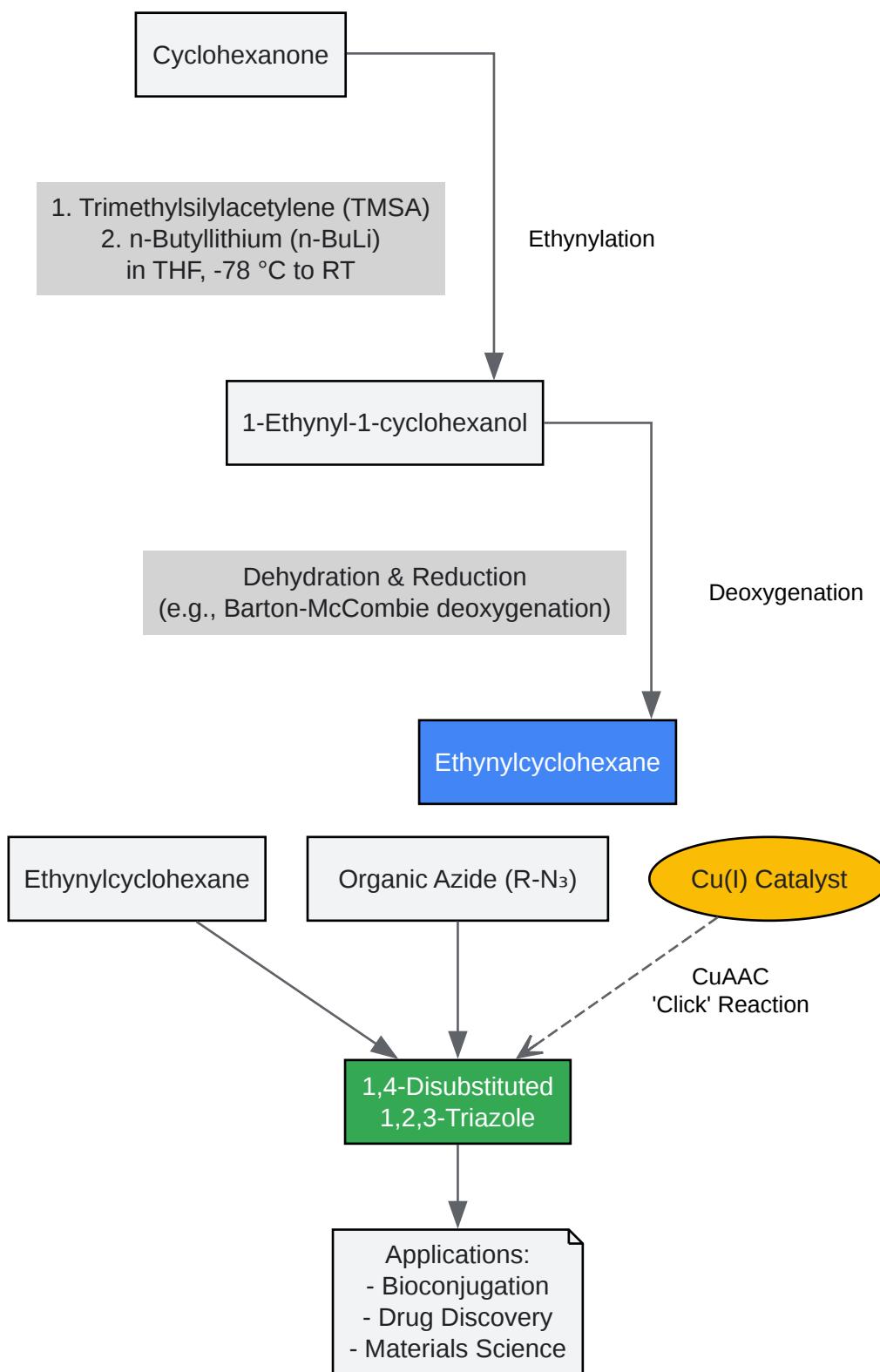
Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **ethynylcyclohexane**.

Spectroscopy	Key Features and Observations	Reference(s)
¹ H NMR	Spectra available in public databases. The terminal alkyne proton (≡C-H) typically appears as a singlet.	[8]
¹³ C NMR	Spectral data available in public databases. Distinct signals for the two sp ² hybridized carbons of the alkyne are expected.	[9]
Infrared (IR)	Key absorptions include the C≡C-H stretch around 3300 cm ⁻¹ and the C≡C stretch.	[8][9][10]
Mass Spectrometry	Molecular ion peak corresponding to its molecular weight is expected.	[10]

Synthesis of Ethynylcyclohexane

The synthesis of **ethynylcyclohexane** is typically achieved through the ethynylation of a cyclohexyl precursor. A common and effective method involves the reaction of a cyclohexyl electrophile with an acetylene source or, more frequently, the reaction of cyclohexanone with an acetylidyne followed by further transformation.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethynylcyclohexane: Synthesis, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294493#ethynylcyclohexane-synthesis-and-properties>]

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